

purification of liquid bromine contaminated with organic impurities

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Compound of Interest

Compound Name: 6-Bromo-2,2-dimethyl-2H-chromene

Cat. No.: B1279687

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Technical Support Center: Purification of Liquid Bromine

This technical support center provides troubleshooting guidance and frequently asked questions for researchers, scientists, and drug development professionals working with liquid bromine contaminated with organic impurities.

Frequently Asked Questions (FAQs)

Q1: What are the common organic impurities found in liquid bromine?

A1: Commercial bromine can contain various impurities depending on its source and production method. Common organic impurities may include halogenated hydrocarbons (e.g., bromoform, carbon tetrachloride), as well as residues from organic materials present in the brine source.^[1] The concentration of these hydrocarbon impurities typically ranges from 0.0005 to 0.1 weight percent.^[1]

Q2: What are the primary methods for purifying liquid bromine from organic contaminants?

A2: The main methods for purifying liquid bromine include:

- Distillation: This is a common method to separate bromine from less volatile and some more volatile impurities.^{[1][2]}

- Treatment with Sulfuric Acid: Shaking bromine with concentrated sulfuric acid can help to dry it and remove certain impurities.[\[3\]](#)[\[4\]](#)
- Aqueous Bromide Solution Extraction: This process involves mixing contaminated bromine with an aqueous solution of a bromide salt (e.g., sodium bromide) to selectively dissolve the bromine, leaving many organic impurities behind.[\[5\]](#)
- Adsorption: Using various adsorbent materials can remove impurities from crude bromine.[\[1\]](#)

Q3: What are the key safety precautions when handling liquid bromine?

A3: Liquid bromine is highly corrosive, toxic, and has a high vapor pressure.[\[6\]](#)[\[7\]](#) Strict safety protocols are essential:

- Always work in a well-ventilated chemical fume hood.[\[8\]](#)[\[9\]](#)
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves (fluorinated rubber is recommended), chemical splash goggles, a face shield, and a lab coat.[\[7\]](#)[\[8\]](#)
- Have a neutralizing agent, such as a sodium thiosulfate solution, readily available in case of spills.[\[9\]](#)[\[10\]](#)
- Avoid contact with skin and eyes, and prevent inhalation of vapors.[\[6\]](#)

Troubleshooting Guides

Issue 1: Distilled bromine is still colored or shows impurities in analysis.

Possible Cause	Troubleshooting Step
Co-distillation of impurities	Impurities with boiling points close to bromine (58.8°C) may co-distill. Consider a fractional distillation setup for better separation.
Thermal decomposition of impurities	Some organic impurities might decompose at higher temperatures, leading to new, colored contaminants. Ensure the distillation temperature is carefully controlled.
Inadequate initial purification	The initial bromine may have a high concentration of impurities. Pre-treat the bromine with sulfuric acid or an aqueous bromide wash before distillation. ^[3]

Issue 2: The purification process with aqueous bromide solution is inefficient.

Possible Cause	Troubleshooting Step
Incorrect concentration of bromide solution	The concentration of the aqueous bromide solution is critical. For sodium bromide, a concentration between 5% and 30% is recommended. ^[5] Concentrations above 30% can increase the solubility of organic contaminants in the aqueous phase. ^[5]
Insufficient mixing	Intimate mixing of the liquid bromine and the aqueous bromide solution is necessary for efficient complex formation and extraction. Ensure vigorous stirring or shaking.
Incomplete phase separation	Allow adequate time for the two liquid phases (aqueous and undissolved bromine) to separate completely before proceeding.

Issue 3: Residual water is present in the purified bromine.

Possible Cause	Troubleshooting Step
Incomplete drying	The drying agent (e.g., concentrated sulfuric acid) may be insufficient or not in contact with the bromine for long enough.
Introduction of moisture during handling	Ensure all glassware is thoroughly dried before use and that the process is protected from atmospheric moisture.
Inefficient separation after water wash	If a water wash was used to remove acidic impurities, ensure complete separation of the aqueous layer before drying.

Quantitative Data Summary

Table 1: Purity of Bromine After a Specific Patented Purification Process

Impurity	Concentration (parts per million)
Water	0-30
Carbon dioxide	0-5
Carbonyl bromide	0-30
Phosgene	0-30
Hydrogen chloride	0-5
Carbon tetrachloride	0-3
Bromo trichloromethane	0-30
Sulfuric acid	0-30
Chlorine	0-10
Bromine chloride	Less than 50

Source: This data reflects the potential purity achievable through a specific patented process involving heating, reaction, and subsequent separation steps.[\[1\]](#)

Experimental Protocols

Protocol 1: Purification of Bromine by Extraction with Aqueous Sodium Bromide

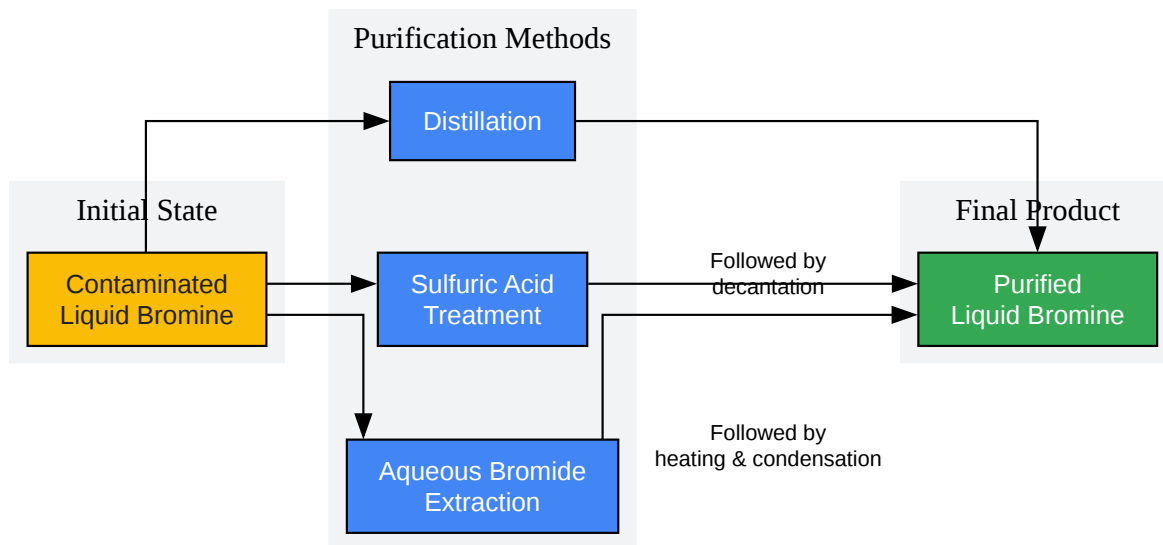
- Preparation: Prepare a 15-25% (by weight) aqueous solution of sodium bromide.
- Extraction: In a separatory funnel, mix the contaminated liquid bromine with an equal volume of the aqueous sodium bromide solution.
- Mixing: Stopper the funnel and shake vigorously for several minutes, periodically venting the pressure. The bromine will form a complex with the bromide ions and dissolve in the aqueous phase, while most organic impurities will remain in the undissolved bromine phase.
[\[5\]](#)

- **Separation:** Allow the two phases to separate completely. The lower layer will be the undissolved, impure bromine, and the upper layer will be the aqueous phase containing the purified bromine complex.
- **Isolation:** Carefully separate the aqueous phase.
- **Decomposition and Recovery:** Gently heat the aqueous phase. The bromine-bromide complex will decompose, releasing purified bromine vapor.
- **Condensation:** Pass the bromine vapor through a condenser to collect the purified liquid bromine.
- **Drying:** Dry the purified bromine by shaking it with a small amount of concentrated sulfuric acid, followed by careful decantation.^{[3][4]}

Protocol 2: Purification of Bromine by Distillation

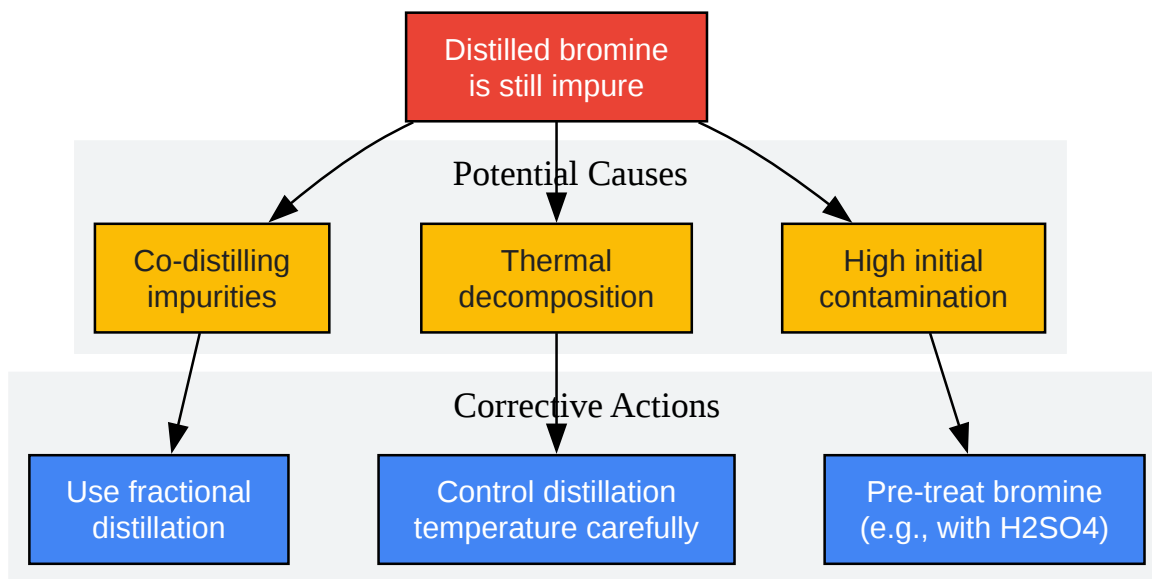
- **Pre-treatment (Optional but Recommended):** Shake the impure bromine with concentrated sulfuric acid in a separatory funnel to remove water and some organic impurities.^{[3][4]} Allow the layers to separate and discard the sulfuric acid layer.
- **Apparatus Setup:** Assemble a distillation apparatus using all-glass components with ground glass joints. Ensure the setup is in a fume hood.
- **Distillation:** Place the pre-treated bromine in the distillation flask. Add boiling chips to ensure smooth boiling. Heat the flask gently in a water bath.
- **Collection:** Collect the bromine fraction that distills at its boiling point (58.8°C).
- **Storage:** Store the purified bromine in a tightly sealed, amber glass bottle in a cool, well-ventilated area.

Visualizations



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Caption: Overview of primary purification methods for liquid bromine.



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Caption: Troubleshooting guide for impure distillate.

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References

- 1. US3314762A - Bromine purification process - Google Patents [patents.google.com]
- 2. cpcb.nic.in [cpcb.nic.in]
- 3. Sciencemadness Discussion Board - Bromine Source and Synthesis - Powered by XMB 1.9.11 [sciencemadness.org]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. US3145084A - Purification of liquid bromine contaminated with organic impurities - Google Patents [patents.google.com]
- 6. faculty.fgcu.edu [faculty.fgcu.edu]
- 7. Bromine handling and safety | DOCX [slideshare.net]
- 8. www-s3-live.kent.edu [www-s3-live.kent.edu]
- 9. Handling liquid bromine and preparing bromine water | Demonstration | RSC Education [edu.rsc.org]
- 10. Reddit - The heart of the internet [reddit.com]
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